Technical Support Center: Fluoromethanesulfonyl Chloride (FMSC)

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Compound of Interest	
Compound Name:	*Fluoromethanesulfonyl chloride*
CAS No.:	*42497-69-8*
Cat. No.:	*B3052572*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for **Fluoromethanesulfonyl Chloride** (FMSC). This guide is designed to provide in-depth, practical advice to help you navigate the challenges of using this highly reactive and valuable reagent. We will address common questions and troubleshooting scenarios related to its stability in various solvents, ensuring the integrity and success of your experiments.

Part 1: Frequently Asked Questions (FAQs)

This section covers the fundamental properties, hazards, and handling requirements for **fluoromethanesulfonyl chloride**.

Q1: What is **fluoromethanesulfonyl chloride** and what are its primary hazards?

Fluoromethanesulfonyl chloride (FMSC), with the chemical formula CH_2ClFO_2S, is a highly reactive sulfonylating agent.[1] Its reactivity stems from the electrophilic sulfur atom, making it a potent reagent for introducing the fluoromethanesulfonyl ("fluoromesyl") group.

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However, this high reactivity also brings significant hazards. FMSC is classified as a corrosive and flammable/combustible liquid.[1] The primary risks associated with its use are:

- Corrosivity: It causes severe skin burns and eye damage upon contact.[1][2]
- Moisture Sensitivity: It reacts vigorously and exothermically with water and other protic substances. This reaction, known as hydrolysis, releases corrosive gases: hydrogen chloride (HCl) and fluoromethanesulfonic acid.[3][4]
- Inhalation Hazard: Inhaling its vapors can cause respiratory irritation.[2][5]

Always consult the Safety Data Sheet (SDS) before use and handle the reagent with appropriate personal protective equipment (PPE).[6]

Q2: What are the recommended storage and handling procedures for **fluoromethanesulfonyl chloride?**

Proper storage and handling are critical to maintain the reagent's purity and ensure user safety.

Storage:

- Environment: Store in a cool, dry, and well-ventilated area, away from sources of heat or ignition.[3] Recommended storage temperatures are often refrigerated (2-8 °C).[6]
- Atmosphere: FMSC is extremely sensitive to moisture.[2][3] Containers should be tightly sealed and stored under an inert atmosphere, such as nitrogen or argon, to prevent degradation from atmospheric moisture.[3][6]
- Incompatibilities: Keep away from incompatible materials, including water, alcohols, strong bases, strong oxidizing agents, and strong reducing agents.[2][6]

Handling:

- Location: All manipulations should be performed in a certified chemical fume hood.[6]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile or neoprene), chemical safety goggles, a face shield, and a lab coat.[2][6]

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- Inert Atmosphere Techniques: Use anhydrous solvents and glassware. Employ techniques such as using septa and syringes or working in a glovebox to prevent exposure to air and moisture.

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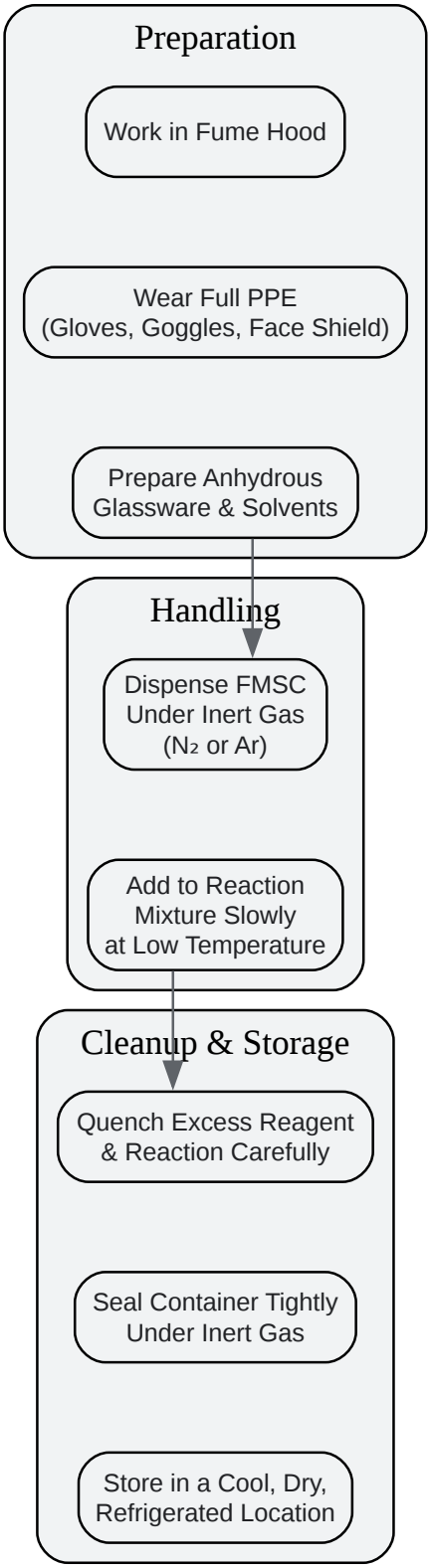

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Caption: Mechanism of FMSC Hydrolysis.

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Troubleshooting Steps:

- Use Anhydrous Solvents: Purchase high-quality anhydrous solvents or dry them using appropriate methods (e.g., molecular sieves, distillation) before use.
- Inert Atmosphere: Always handle the reagent and prepare your reaction under an inert atmosphere to prevent ingress of atmospheric moisture.

Q6: Can I use aprotic polar solvents like DMF or DMSO for my reaction? I'm observing rapid decomposition and unexpected byproducts.

Answer: It is strongly discouraged to use dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) with reactive sulfonyl chlorides like FMSC, especially with heating. While they are excellent solvents for many reactions, they are known to react with electrophiles.

- DMSO: Reacts violently with many sulfonyl chlorides. [7]The reaction can be exothermic and lead to thermal decomposition of the DMSO itself, creating a significant safety hazard. [7]* DMF: Can react with sulfonyl chlorides to form a Vilsmeier-type reagent ($[(CH_3)_2N=CHCl]Cl$), which can lead to unwanted side reactions. Some studies have reported unexpected product formation when using sulfonyl chlorides in DMF. [8] Troubleshooting Steps:
- Avoid DMF and DMSO: Choose a more inert solvent for your reaction.
- Low Temperatures: If you must use them, conduct the reaction at very low temperatures (e.g., -40 °C to 0 °C) and perform a small-scale safety test first. Never heat a reaction mixture containing a sulfonyl chloride and DMSO or DMF.

Q7: What are the recommended solvents for running reactions with **fluoromethanesulfonyl chloride?**

Answer: The best choice of solvent depends on the specifics of your reaction, but inert, aprotic solvents are the standard recommendation.

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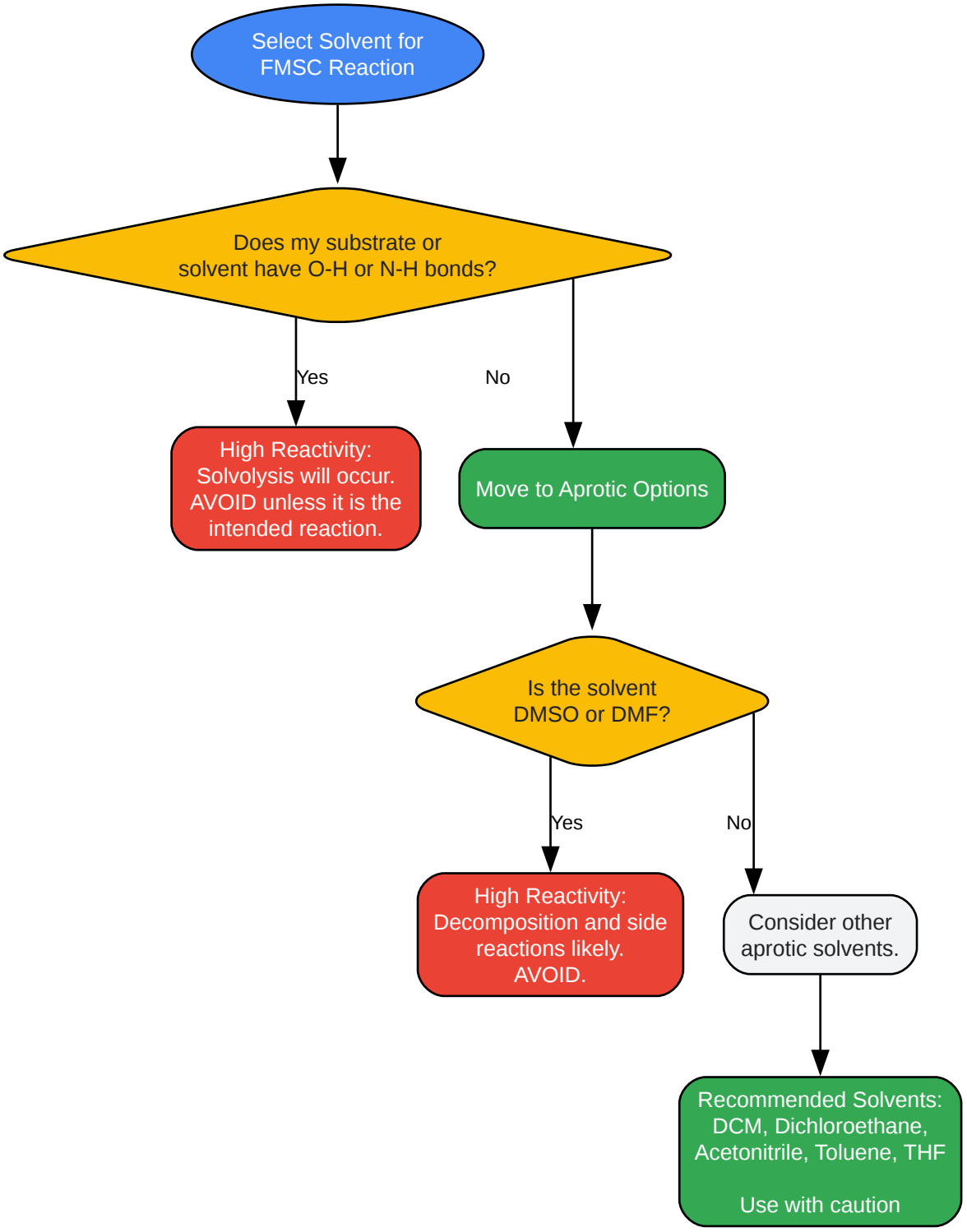

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Caption: Decision Flowchart for Solvent Selection.

Solvent Stability Summary Table

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Solvent Class	Examples	Stability of FMSC	Recommendation
Protic	Water, Methanol, Ethanol, Isopropanol	Highly Unstable	AVOID. Rapid solvolysis occurs, consuming the reagent. [3][9]
Aprotic Polar	DMSO, DMF	Highly Unstable	AVOID. Reacts with the solvent, often exothermically, leading to decomposition and safety hazards. [7][10]
Aprotic Ethers	Tetrahydrofuran (THF), Diethyl Ether	Moderately Stable	USE WITH CAUTION. Generally suitable, but can participate in side reactions under certain conditions. [8]Ensure peroxide-free.
Aprotic Halogenated	Dichloromethane (DCM), Chloroform	Stable	RECOMMENDED. These are common, inert solvents for sulfonyl chloride reactions. [11]
Aprotic Hydrocarbons	Toluene, Hexanes	Stable	RECOMMENDED. Good inert options, especially for reactions at different temperature ranges.
Aprotic Nitriles	Acetonitrile (MeCN)	Stable	RECOMMENDED. A good polar aprotic option that is generally inert to FMSC.

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Part 3: Experimental Protocols

Protocol 1: General Procedure for a Small-Scale Sulfonylation of an Amine

This protocol describes a typical setup for reacting FMSC with a primary or secondary amine to form a sulfonamide. [12][13] Materials:

- Amine substrate
- **Fluoromethanesulfonyl chloride** (FMSC)
- Anhydrous dichloromethane (DCM)
- Anhydrous triethylamine (TEA) or pyridine as a base
- Nitrogen or Argon gas supply
- Dry, oven-dried glassware with magnetic stir bar

Procedure:

- Setup: Assemble a flame- or oven-dried round-bottom flask equipped with a magnetic stir bar, a rubber septum, and a nitrogen/argon inlet.
- Reagent Preparation: In the flask, dissolve the amine substrate (1.0 eq) and the base (1.2 eq) in anhydrous DCM under an inert atmosphere.
- Cooling: Cool the solution to 0 °C using an ice-water bath. This helps to control the exothermicity of the reaction.
- FMSC Addition: Using a dry syringe, slowly add a solution of **fluoromethanesulfonyl chloride** (1.1 eq) in anhydrous DCM to the stirred reaction mixture over 5-10 minutes.
- Reaction: Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for 2-16 hours, monitoring by TLC or LC-MS.

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- Quenching: Once the reaction is complete, cool it back to 0 °C and slowly add a saturated aqueous solution of ammonium chloride (NH_4Cl) or water to quench any remaining FMSC.
- Work-up: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1M HCl (to remove excess base), saturated aqueous $NaHCO_3$ (to neutralize), and brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product, which can then be purified by column chromatography or recrystallization.

Protocol 2: Monitoring the Stability of an FMSC Stock Solution

If you prepare a stock solution of FMSC in an aprotic solvent like DCM, you can monitor its stability over time using NMR or HPLC.

Method: ^1H NMR Spectroscopy

- Prepare Standard: Prepare a sample of freshly opened or distilled FMSC in deuterated chloroform ($CDCl_3$) containing an internal standard (e.g., 1,3,5-trimethoxybenzene).
- Acquire Spectrum: Record the ^1H NMR spectrum. The characteristic signal for the CH_2F group of FMSC will be a doublet.
- Store and Test: Store your stock solution under an inert atmosphere at the recommended temperature. Periodically, take a small aliquot, add the internal standard, and acquire a new ^1H NMR spectrum.
- Analyze: The appearance of a new signal corresponding to the CH_2F group of the hydrolysis product (fluoromethanesulfonic acid) and a decrease in the integral of the FMSC signal relative to the internal standard will indicate decomposition.

Method: RP-HPLC Stability-indicating HPLC methods are powerful tools for quantifying the degradation of a substance. [14]1. Develop Method: Develop a reverse-phase HPLC method that can separate FMSC from its potential degradation products (e.g., fluoromethanesulfonic acid). A C18 column with a water/acetonitrile mobile phase is a good starting point. 2. Initial

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Analysis: Analyze a freshly prepared solution of FMSC to establish a baseline (t=0) chromatogram and peak area. 3. Monitor: Store your stock solution under the desired conditions. At regular intervals, inject an aliquot onto the HPLC. 4. Quantify: The emergence of new peaks and a corresponding decrease in the peak area of FMSC will allow you to quantify the rate of degradation.

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